

Personal protective equipment for handling (5-Bromo-1-benzofuran-2-yl)methanol

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Compound of Interest

Compound Name: (5-Bromo-1-benzofuran-2-yl)methanol

Cat. No.: B1273746

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Essential Safety and Handling Guide for (5-Bromo-1-benzofuran-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **(5-Bromo-1-benzofuran-2-yl)methanol** (CAS No: 38220-77-8). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(5-Bromo-1-benzofuran-2-yl)methanol is a chemical that requires careful handling due to its potential health hazards. It is known to cause serious eye irritation, skin irritation, and may be harmful if swallowed.^[1]

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[2]	To prevent eye contact which can cause serious irritation.[1]
Skin Protection	Appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing.	To prevent skin exposure and irritation.[1][2]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation. A particle filter is recommended if dust formation is likely.[2]	To avoid inhalation of dust or vapors.

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risks and maintain the chemical's integrity.

Operational Plan:

- Ventilation: Always handle **(5-Bromo-1-benzofuran-2-yl)methanol** in a well-ventilated area, such as a chemical fume hood.[2][3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[2][3] Do not ingest or inhale.[2]
- Grounding: Keep the product and any empty containers away from heat and sources of ignition.[2]
- Hygiene: Wash hands thoroughly after handling the chemical.[4]

Storage Plan:

- Store in a dry, cool, and well-ventilated place.[2]

- Keep the container tightly closed to prevent contamination and potential reactions.^[2]
- Store away from incompatible materials, particularly strong oxidizing agents.^[2]

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is crucial.

Table 2: Emergency First-Aid Procedures

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. ^[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation occurs, get medical advice/attention. ^{[2][4]}
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. ^{[2][3]}
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell. ^{[1][3]}

Spill and Disposal Plan:

- Spill Containment: In case of a spill, prevent further leakage if it is safe to do so.^[3] Use inert absorbent material to clean up the spill and place it into a suitable container for disposal.^[4]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local regulations.^[4] Do not let the product enter drains or waterways.^{[3][4]}

Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **(5-Bromo-1-benzofuran-2-yl)methanol**.

Caption: Workflow for safe handling, from preparation to disposal and emergency response.

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